

Process Development Guide: Scalable Synthesis of 1-Acetyl-N-methylindoline-5-sulfonamide

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Compound of Interest

Compound Name: 1-acetyl-N-methylindoline-5-sulfonamide

CAS No.: 113162-45-1

Cat. No.: B3033686

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Executive Summary

This application note details the process development and scale-up protocols for **1-acetyl-N-methylindoline-5-sulfonamide**, a critical pharmacophore in the synthesis of urea-based kinase inhibitors and diuretic analogs.

While laboratory-scale synthesis often relies on unoptimized reagent excesses and chromatographic purification, this guide focuses on scalable, self-validating protocols suitable for kilogram-batch production. Key emphasis is placed on the thermodynamic management of the chlorosulfonation step and the non-chromatographic isolation of the final sulfonamide.

Core Chemical Strategy

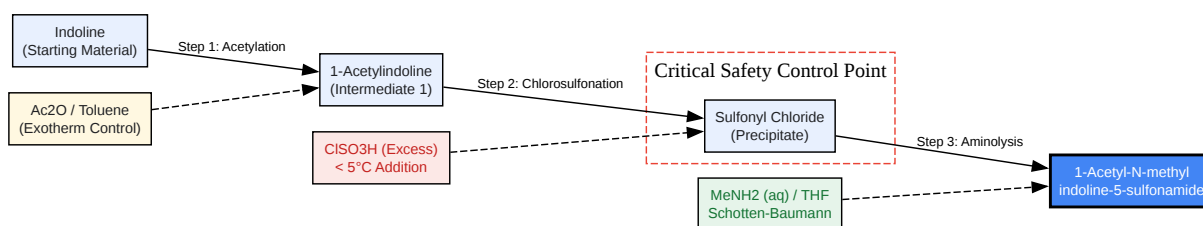
The synthesis follows a linear three-step sequence designed for atom economy and safety:

- N-Acetylation: Protects the indoline nitrogen and directs regioselectivity.
- Chlorosulfonation: Electrophilic aromatic substitution at C5 (para to the nitrogen).

- Aminolysis: Nucleophilic substitution with methylamine to form the sulfonamide.

Strategic Route Analysis

The following flow diagram illustrates the chemical pathway and the critical decision nodes for scale-up.



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Caption: Linear synthetic route highlighting reagent inputs and the critical safety control point at the chlorosulfonation stage.

Detailed Experimental Protocols

Step 1: Synthesis of 1-Acetylindoline

Objective: Quantitative conversion of indoline while managing the exothermic acetylation.

- Reagents: Indoline (1.0 equiv), Acetic Anhydride (1.1 equiv), Toluene (5 vol).
- Rationale: Toluene is selected over DCM to allow for higher process temperatures if needed and easier solvent recovery.

Protocol:

- Charge Indoline and Toluene into the reactor.
- Cool the mixture to 10–15°C.

- Critical Step: Add Acetic Anhydride dropwise. Maintain internal temperature
- Causality: Rapid addition causes a thermal spike that can degrade the reagent or cause solvent boil-over.
- Warm to 20–25°C and stir for 2 hours.
- IPC (In-Process Control): Check HPLC. Target
- remaining Indoline.
- Wash with 5%
- (aq) to remove acetic acid byproduct.
- Concentrate organic layer to dryness or use the toluene solution directly if compatible with the next step (solvent swap to DCM is preferred for Step 2).

Step 2: Chlorosulfonation (The "High-Hazard" Step)

Objective: Regioselective introduction of the sulfonyl chloride group at C5.

- Reagents: 1-Acetylindoline (1.0 equiv), Chlorosulfonic acid (, 4.0–6.0 equiv).
- Safety Note: This reaction produces massive volumes of
- gas. A caustic scrubber is mandatory.

Protocol:

- Charge Chlorosulfonic acid into a dry, glass-lined reactor. Cool to 0–5°C.
- Solid Addition: Add 1-Acetylindoline portion-wise over 1–2 hours.
 - Expertise Insight: Adding solid to acid is preferred here. Adding acid to the solid can create "hot spots" leading to tars.
 - Temperature Limit: Do not exceed 10°C during addition.

- After addition, heat slowly to 55–60°C. Stir for 2–4 hours.
 - Mechanism:[1][2][3][4][5] Higher temperature drives the equilibrium toward the sulfonyl chloride and prevents desulfonation.
- The Quench (Critical Operation):
 - Prepare a separate vessel with Crushed Ice (10 vol) and Water (5 vol).
 - Slowly pour the reaction mixture into the ice water with vigorous stirring.
 - Safety: NEVER pour water into the chlorosulfonic acid.[1] This will cause an explosive vaporization of water.
- Filter the precipitated white solid (1-acetylintoline-5-sulfonyl chloride).
- Wash the cake with cold water (3x) to remove residual acid.
- Immediate Action: Proceed to Step 3 immediately. The wet cake is unstable and will hydrolyze back to the sulfonic acid if stored wet.

Step 3: Aminolysis to 1-Acetyl-N-methylindoline-5-sulfonamide

Objective: Formation of the sulfonamide bond without hydrolyzing the chloride.

- Reagents: Wet Sulfonyl Chloride cake, Methylamine (40% aq. or 2M in THF), THF (10 vol).

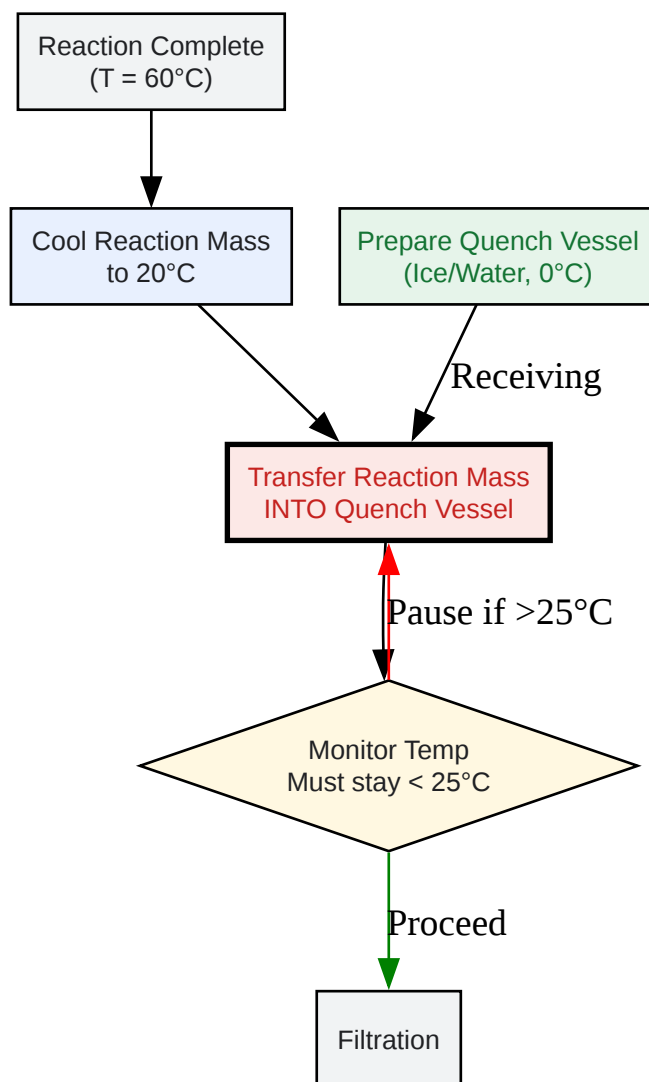
Protocol:

- Suspend the wet sulfonyl chloride cake in THF. Cool to 0–5°C.
- Add Methylamine solution (3.0 equiv) dropwise.
 - Stoichiometry: 1 equiv reacts with the sulfonyl chloride; 1 equiv neutralizes the generated HCl. The 3rd equiv ensures speed and complete conversion.
- Stir at 0–5°C for 1 hour, then warm to room temperature.

- IPC: HPLC should show disappearance of the sulfonyl chloride peak.
- Workup:
 - Distill off THF under reduced pressure.
 - The product usually precipitates from the remaining aqueous residue.
 - If oiling occurs, add Ethanol (2 vol) and heat to reflux, then cool to crystallize.
- Filter and dry the white crystalline solid.

Process Safety & Engineering Controls

Scale-up of chlorosulfonation requires rigorous engineering controls. The following diagram details the safety logic for the quench step.



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Caption: Safety logic flow for the quenching of chlorosulfonic acid mixtures. Temperature control is the primary safety barrier.

Key Safety Parameters

- HCl Evolution: The reaction generates 1 mole of HCl per mole of consumed. On a 1kg scale, this releases >200 Liters of HCl gas. Ensure scrubber capacity is calculated for peak generation rates.
- Thermal Runaway: The acetylation step is exothermic (

). In adiabatic conditions, this can raise the temperature by >40°C. Active cooling is required.

Analytical Specifications

Parameter	Specification	Method
Appearance	White to Off-white powder	Visual
Purity	(Area %)	HPLC (C18, ACN/Water + 0.1% TFA)
1H NMR	Conforms to structure	DMSO-
	THF	
Residual Solvents	ppm, Toluene	GC-HS
	ppm	
Water Content		Karl Fischer

NMR Characterization (Expected):

- 2.20 (s, 3H, Acetyl-
)
- 2.45 (d, 3H, Sulfonamide-
)
- 3.20 (t, 2H, Indoline-
)
- 4.15 (t, 2H, Indoline-
)
- 7.4-8.0 (m, 3H, Aromatic protons)

References

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 - MDPI: "An Automated Continuous Synthesis and Isolation for the Scalable Production of Aryl Sulfonyl Chlorides." Available at: [\[Link\]](#)
- Chemical Handling Guidelines
 - Veolia/ECHA: "Chlorosulfonic Acid Safety Precautions and PPE."[\[1\]](#)[\[2\]](#)[\[6\]](#) Available at: [\[Link\]](#) (General Safety Data)
- Synthetic Methodology (Patents)
 - Google Patents: "Method for preparing N-aryl sulfonamide from indoline."[\[3\]](#) (CN110218172B). Available at:
 - Google Patents: "Process to prepare sulfonamides."[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#) (US20030236437A1). Available at:
- Reagent Specifics

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